

Griseochelin and Zincophorin: An In-depth Scientific Comparison Reveals a Single Identity

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Compound of Interest

Compound Name: *Griseochelin*

Cat. No.: *B1237565*

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Researchers, scientists, and drug development professionals often encounter compounds with multiple names, leading to potential confusion. This guide provides a comprehensive comparison of **Griseochelin** and Zincophorin, revealing through chemical properties and biological data that they are, in fact, the same compound.

Initially discovered and named independently by different research groups in 1984, both **Griseochelin** and Zincophorin were isolated from the bacterium *Streptomyces griseus*[1][2][3]. Subsequent analysis and characterization have demonstrated that these two names refer to the identical polyketide antibiotic. This guide will synthesize the available data to confirm their single identity and detail their shared chemical and biological characteristics.

Chemical and Physical Properties: A Unified Profile

Griseochelin and Zincophorin share the same chemical formula, $C_{33}H_{60}O_7$, and molar mass[1][4]. Various databases and scientific publications now list the names as synonyms for one another[1][4][5].

Property	Value	Source
Chemical Formula	C33H60O7	[1][4]
Molar Mass	568.836 g.mol ⁻¹	[1]
IUPAC Name	(2S)-2-[(2S,5S,6S)-5-Methyl-6-[(2S,3S,4S,5S,6S,7R,10E,12R,13R,14E,16R)-3,5,7,13-tetrahydroxy-4,6,12,14,16-pentamethylnonadeca-10,14-dien-2-yl]oxan-2-yl]propanoic acid	[1]
CAS Number	91920-88-6	[1][5]
Synonyms	Griseochelin, Zincophorin, Antibiotic M144255	[1][4][5]

Biological Activity: A Shared Antibacterial Spectrum

Both **Griseochelin** and Zincophorin are recognized as ionophore antibiotics with potent activity against Gram-positive bacteria[1][2][3]. Research has highlighted their effectiveness against various strains, including *Clostridium perfringens* (previously *Clostridium welchii*) and *Streptococcus pneumoniae*[2]. The antibacterial effect is dose-dependent, and the carboxylic acid group is crucial for its activity[2][6]. Esterification of this group leads to a complete loss of antibiotic and cytotoxic effects[2][6].

A study on the antipneumococcal activity of Zincophorin (**Griseochelin**) demonstrated its ability to inhibit both the growth and biofilm formation of *S. pneumoniae* strains[2].

Experimental Protocols

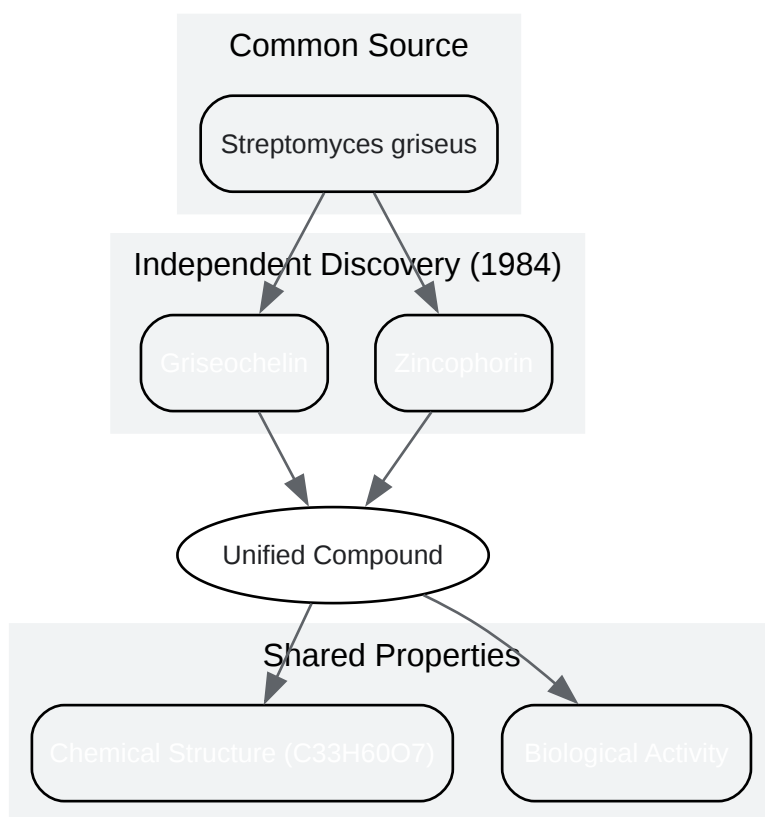
Determination of Antipneumococcal Activity:

To assess the antibacterial efficacy of Zincophorin (**Griseochelin**), the following experimental procedure is commonly employed:

- **Bacterial Strains and Culture Conditions:** *Streptococcus pneumoniae* strains are grown in a suitable broth medium, such as Todd-Hewitt broth supplemented with yeast extract, at 37°C in a 5% CO₂ atmosphere.
- **Minimum Inhibitory Concentration (MIC) Assay:** A microdilution method is used. The compound is serially diluted in the growth medium in a 96-well plate. Bacterial suspension is added to each well. The MIC is determined as the lowest concentration of the compound that completely inhibits visible bacterial growth after a defined incubation period.
- **Minimum Biofilm Inhibitory Concentration (MBIC) Assay:** For biofilm inhibition, bacteria are allowed to adhere and form biofilms in the wells of a 96-well plate. The compound is then added at various concentrations. After incubation, the biofilm mass is quantified, typically using a crystal violet staining method. The MBIC is the lowest concentration that prevents biofilm formation.

Logical Confirmation of Identity

The relationship between **Griseochelin** and Zincophorin can be visualized as a convergence of independent discoveries to a single, unified entity.



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Griseochelin and Zincophorin Identity

In conclusion, the scientific literature and chemical databases unequivocally confirm that **Griseochelin** and Zincophorin are the same compound. Researchers can confidently use these names interchangeably, with the understanding that they refer to a single, well-characterized antibiotic.

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